

Application Notes and Protocols: Preparation of BI-4142 Stock Solution

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Compound of Interest

Compound Name: BI-4142

Cat. No.: B10831610

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution for **BI-4142**, a potent and highly selective HER2 inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reproducible experimental results.

BI-4142: Key Properties

BI-4142 is a small molecule inhibitor targeting HER2 (Human Epidermal Growth Factor Receptor 2), with high selectivity over wild-type EGFR (Epidermal Growth Factor Receptor).[1] It has demonstrated significant anti-proliferative activity in preclinical models of HER2-driven cancers.[1][2] Proper preparation of stock solutions is the first critical step in any in vitro or in vivo experiment.

Quantitative Data Summary

For ease of reference, the key quantitative data for **BI-4142** is summarized in the table below.

Property	Value	Source
Molecular Weight	521.57 g/mol	[3]
Solubility in DMSO	100 mg/mL	[2][3][4]
Molar Concentration (at 100 mg/mL)	191.73 mM	[2][3][4]
Appearance	Light yellow to yellow solid	[4]
Storage (Solid)	4°C, protect from light	[2][3][4]
Storage (Stock Solution)	-20°C for 1 month (protect from light) or -80°C for 6 months	[2][3][4]

Experimental Protocol: Preparation of a 10 mM BI-4142 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BI-4142** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BI-4142** powder
- Anhydrous/Hygroscopic Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-weighing Preparation: Allow the vial of **BI-4142** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **BI-4142** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.22 mg of **BI-4142** (see calculation below).
- Solvent Addition: Add the appropriate volume of DMSO to the **BI-4142** powder. For a 10 mM stock from 5.22 mg of powder, add 1 mL of DMSO. It is recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can affect solubility.[\[2\]](#)[\[4\]](#)
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - To ensure complete dissolution, sonicate the solution in an ultrasonic bath until the solution is clear and free of visible particles.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes or tubes wrapped in aluminum foil to protect from light.[\[2\]](#)[\[4\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[3\]](#)[\[4\]](#) Always protect the stock solution from light.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Calculation for a 10 mM Stock Solution:

To calculate the mass of **BI-4142** required:

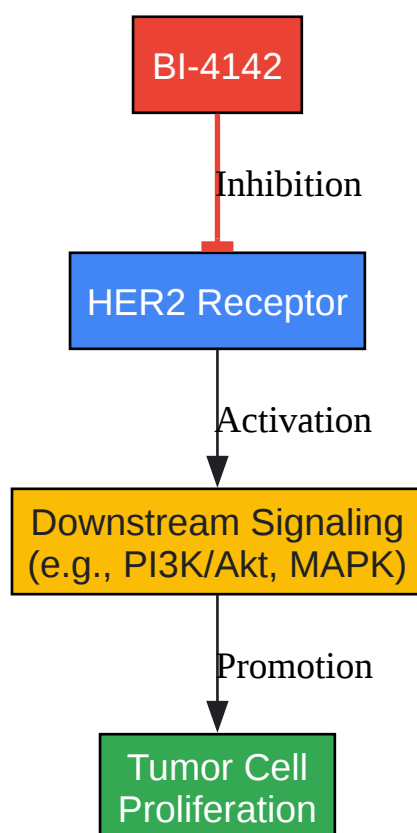
- Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) = 10 mmol/L x 0.001 L x 521.57 g/mol x 1000 mg/g
- Mass (mg) = 5.22 mg

Diagrams



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Caption: Workflow for preparing a **BI-4142** stock solution.



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Caption: Simplified signaling pathway of **BI-4142** action.

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